

Application Notes and Protocols for "Antibacterial Agent 144" in Biofilm Disruption Assays

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Compound of Interest

Compound Name: Antibacterial agent 144

Cat. No.: B12391961

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Introduction

"**Antibacterial agent 144**," also identified as compound 8e, is a novel naphthalimide-triazine analog with potent bactericidal activity, particularly against multi-drug resistant *Staphylococcus aureus* (MRSA).^[1] Its mechanism of action involves a dual attack on bacterial cells: disruption of the cytoplasmic membrane and obstruction of DNA replication.^[1] This unique mode of action makes it a promising candidate for combating bacterial biofilms, which are notoriously resistant to conventional antibiotics. These application notes provide detailed protocols for assessing the efficacy of "**Antibacterial agent 144**" in preventing biofilm formation and eradicating established biofilms.

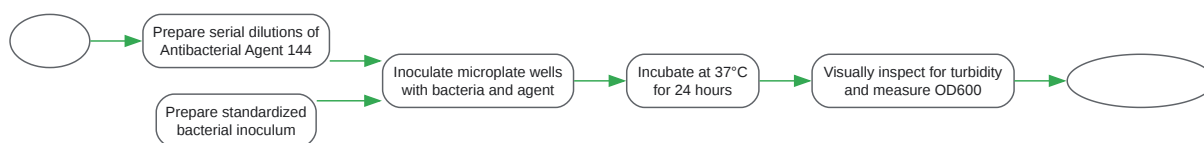
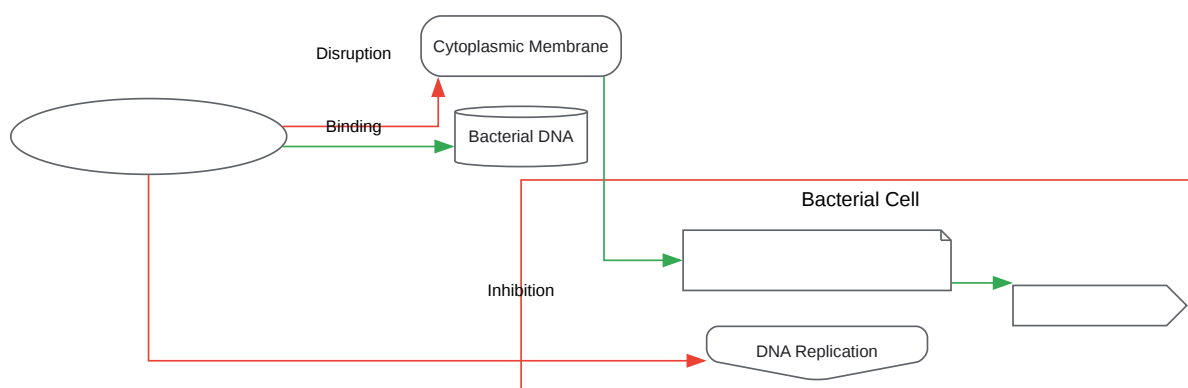
Mechanism of Action

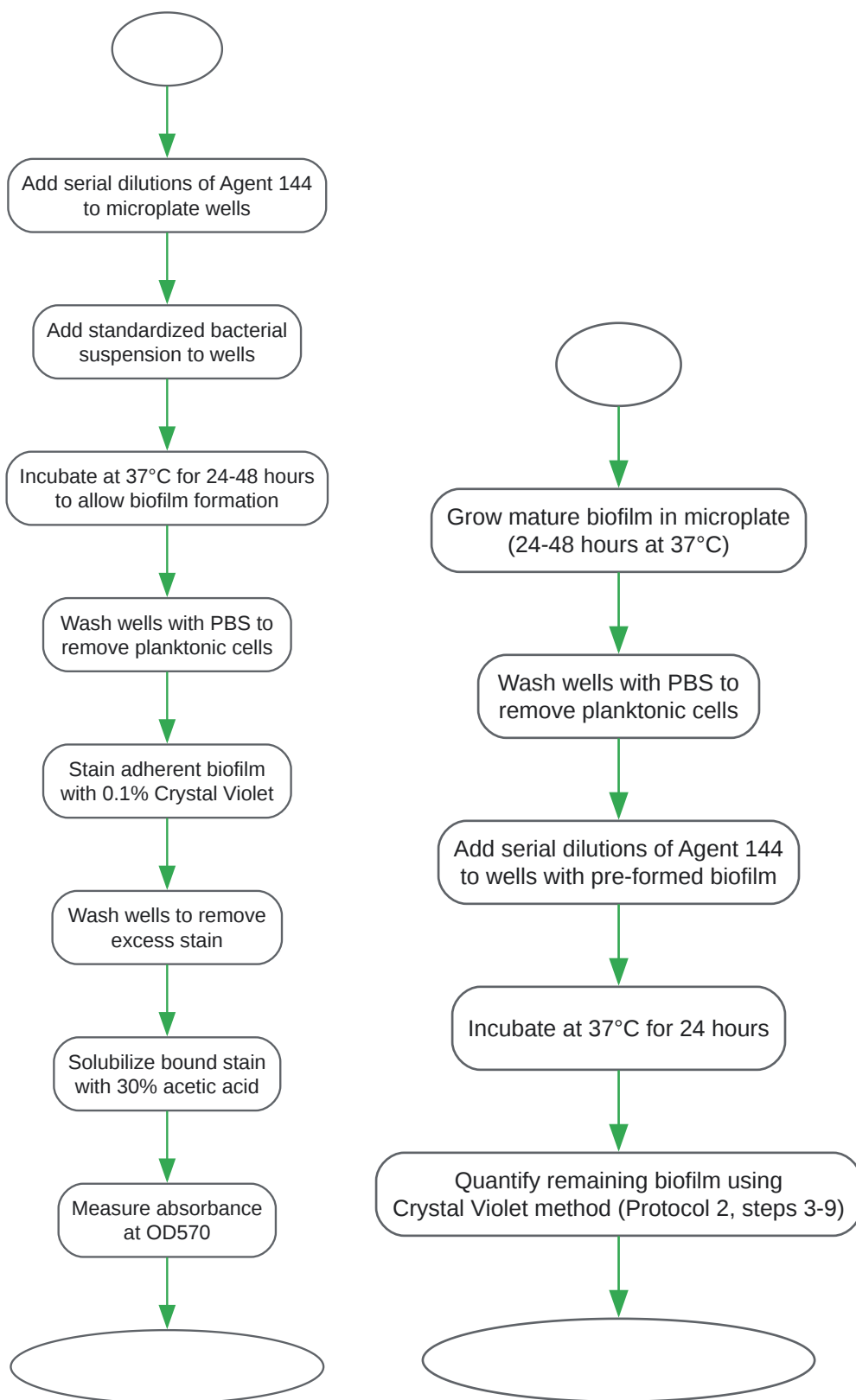
"**Antibacterial agent 144**" exhibits a two-pronged approach to bacterial cell death and biofilm inhibition:

- **Membrane Disruption:** The agent directly interacts with and compromises the integrity of the bacterial cytoplasmic membrane. This leads to the leakage of essential intracellular components, such as proteins and metabolites, and a subsequent loss of metabolic activity.^[1]

- **DNA Replication Inhibition:** The compound is capable of forming a supramolecular complex with bacterial DNA. This interaction physically obstructs the DNA replication machinery, preventing cell division and leading to bacterial death.[1]

This dual mechanism is advantageous as it can potentially reduce the likelihood of bacteria developing resistance.





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References

- 1. Membrane-active substituted triazines as antibacterial agents against Staphylococcus aureus with potential for low drug resistance and broad activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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